

In-Depth Technical Safety Guide: 1-(2-Chloroethyl)azepane Hydrochloride

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)azepane
hydrochloride

Cat. No.: B046935

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Chemical Identity: **1-(2-Chloroethyl)azepane hydrochloride**

CAS Number: 26487-67-2

Molecular Formula: C₈H₁₇Cl₂N

Molecular Weight: 198.13 g/mol

Section 1: Physical and Chemical Properties

This section summarizes the key physical and chemical properties of **1-(2-Chloroethyl)azepane hydrochloride**. The data has been compiled from various chemical supplier safety data sheets.

Property	Value	Reference
Physical State	Solid, crystalline powder	[1]
Appearance	White to off-white or very pale yellow	
Melting Point	208-210 °C	[1]
Boiling Point	213.3 °C at 760 mmHg	
Density	0.984 g/cm ³	
Solubility	Soluble in water.	
Hygroscopicity	Hygroscopic	N/A
Vapor Pressure	No data available	
pKa	No data available	

Section 2: Hazard Identification and Classification



1-(2-Chloroethyl)azepane hydrochloride is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute oral toxicity and long-term adverse effects on aquatic life. Some suppliers also indicate hazards related to skin, eye, and respiratory irritation, as well as inhalation toxicity.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	3	H412: Harmful to aquatic life with long lasting effects

Note: The GHS classification is based on information from multiple supplier safety data sheets. Not all suppliers list all hazard classes.

GHS Label Elements

Pictogram	Signal Word
 alt text	Danger
 alt text	

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.

- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
[\[1\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P405: Store locked up.
- P501: Dispose of contents/container in accordance with local, regional, national, and international regulations.

Section 3: Toxicological Information

Limited quantitative toxicological data is publicly available for **1-(2-Chloroethyl)azepane hydrochloride**. The GHS classification of "Acute Toxicity, Oral (Category 3)" indicates a presumed oral LD50 value between 50 and 300 mg/kg.

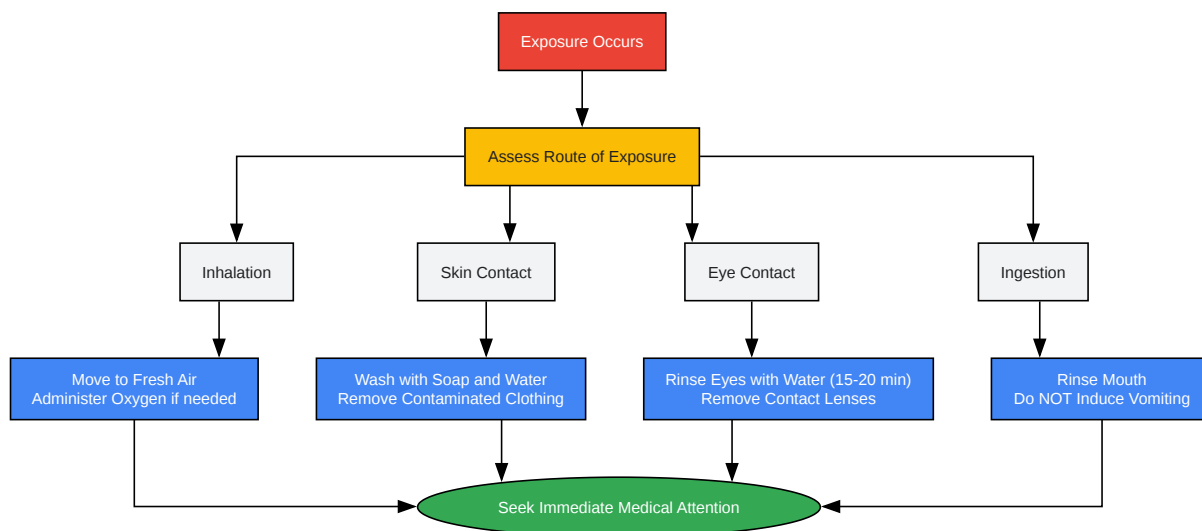
Endpoint	Species	Route	Value	Reference
LD50	Mouse	Intravenous	56 mg/kg	N/A
Oral LD50	Not specified	Oral	No data available. Classified as Category 3 (50-300 mg/kg)	
Dermal LD50	Not specified	Dermal	No data available	
Skin Irritation	Not specified	Dermal	Causes skin irritation (H315)	
Eye Irritation	Not specified	Ocular	Causes serious eye irritation (H319)	
Sensitization	Not specified	No data available		

Section 4: First-Aid Measures

The following first-aid measures are recommended in case of exposure to **1-(2-Chloroethyl)azepane hydrochloride**.

Exposure Route	First-Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Immediately call a physician.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. If symptoms persist, call a physician.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediate medical attention is required.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Immediately call a physician or poison control center.

First-Aid Workflow for Exposure



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Caption: First-aid response workflow for different exposure routes.

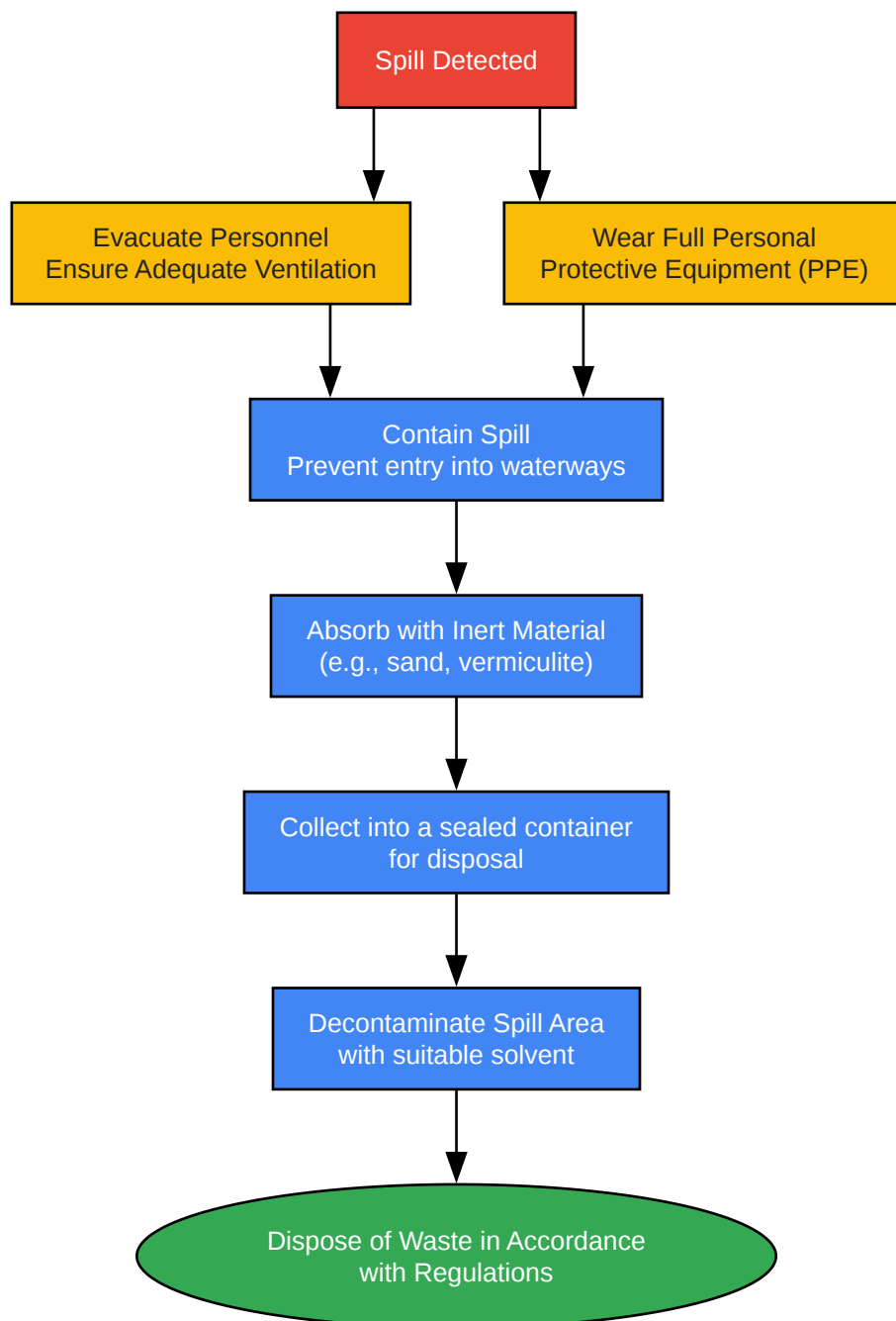
Section 5: Firefighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or foam.
Unsuitable Extinguishing Media	No data available
Hazardous Combustion Products	During a fire, may emit irritant and toxic fumes, including carbon oxides, nitrogen oxides, and hydrogen chloride gas.
Special Protective Equipment for Firefighters	Wear a self-contained breathing apparatus (SCBA) and full protective clothing.

Section 6: Accidental Release Measures

In the event of a spill or release, the following procedures should be followed to minimize exposure and environmental contamination.

Chemical Spill Response Workflow



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Caption: Logical workflow for responding to a chemical spill.

Section 7: Handling and Storage

Aspect	Recommendation
Safe Handling	Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust. Use only in a well-ventilated area. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
Storage	Store in a cool, dry, well-ventilated place. Keep container tightly closed. Store locked up. Recommended storage temperature is 2-8°C for long-term storage.
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents.

Section 8: Exposure Controls and Personal Protection

Currently, there are no established occupational exposure limits (e.g., PEL, TLV) for **1-(2-Chloroethyl)azepane hydrochloride**.

Personal Protective Equipment (PPE)

Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear impervious protective clothing and gloves (e.g., nitrile rubber).
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator with a particulate filter.
Engineering Controls	Use in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are readily available.

Section 9: Stability and Reactivity

Aspect	Information
Reactivity	No data available
Chemical Stability	Stable under recommended storage conditions.
Possibility of Hazardous Reactions	No data available
Conditions to Avoid	Direct sunlight, heat, and moisture.
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents.
Hazardous Decomposition Products	Under fire conditions, may produce carbon oxides, nitrogen oxides, and hydrogen chloride gas.

Section 10: Ecological Information

This chemical is classified as harmful to aquatic life with long-lasting effects (H412). Specific quantitative ecotoxicity data is not publicly available.

Endpoint	Species	Value
LC50 (Fish)	No data available	No data available
EC50 (Daphnia)	No data available	No data available
Persistence and Degradability	No data available	
Bioaccumulative Potential	No data available	
Mobility in Soil	No data available	

Section 11: Disposal Considerations

Disposal of **1-(2-Chloroethyl)azepane hydrochloride** and its containers must be in accordance with all applicable local, regional, national, and international regulations. Contact a licensed professional waste disposal service to dispose of this material.

Section 12: Transport Information

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT/IATA	UN2811	TOXIC SOLID, ORGANIC, N.O.S. (1-(2-Chloroethyl)azepane hydrochloride)	6.1	III

This transport information is for guidance only. Please consult the relevant regulations for full details.

Section 13: Experimental Protocols

The toxicological and ecotoxicological data for this compound would typically be generated following standardized guidelines from organizations such as the Organisation for Economic

Co-operation and Development (OECD). Below are brief overviews of the relevant test guidelines.

Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method) This method is used to estimate the acute oral toxicity of a substance. The test involves administering the substance to a small group of animals (usually rats) in a stepwise procedure using defined doses. The outcome of the test (mortality or survival) at one step determines the dose for the next step. The method allows for classification into one of the GHS acute toxicity categories.

Acute Dermal Toxicity - OECD 402 This guideline details a procedure for assessing the acute toxicity of a substance applied to the skin. A single dose of the substance is applied to a small area of the skin of experimental animals (usually rabbits or rats) and covered with a porous gauze dressing for 24 hours. The animals are observed for signs of toxicity and mortality over a period of 14 days.

Acute Dermal Irritation/Corrosion - OECD 404 This test evaluates the potential of a substance to cause skin irritation or corrosion. A small amount of the test substance is applied to the shaved skin of an animal (typically a rabbit) under a gauze patch for a set period (usually 4 hours). The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.

Acute Eye Irritation/Corrosion - OECD 405 This guideline is used to assess the potential of a substance to cause eye irritation or corrosion. A small, measured amount of the substance is instilled into the conjunctival sac of one eye of an experimental animal (usually a rabbit), while the other eye serves as a control. The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis at specific time points.

Fish, Acute Toxicity Test - OECD 203 This test is designed to determine the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a short exposure period (typically 96 hours). Fish are exposed to a range of concentrations of the test substance in a controlled environment, and mortality is recorded at regular intervals.

Daphnia sp. Acute Immobilisation Test - OECD 202 This test assesses the acute toxicity of a substance to aquatic invertebrates. *Daphnia magna*, a small crustacean, are exposed to various concentrations of the test substance for 48 hours. The concentration that causes immobilization in 50% of the daphnids (EC50) is determined.

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References

- 1. Azepanes | Fisher Scientific [fishersci.com]
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